

Personal protective equipment for handling 2-Amino-3-(2-nitrophenyl)propanoic acid

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Compound of Interest

Compound Name:	2-Amino-3-(2-nitrophenyl)propanoic acid
Cat. No.:	B556754

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Essential Safety and Handling Guide for 2-Amino-3-(2-nitrophenyl)propanoic acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Amino-3-(2-nitrophenyl)propanoic acid**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **2-Amino-3-(2-nitrophenyl)propanoic acid**, a comprehensive approach to personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE based on potential hazards which may include skin and eye irritation, and potential toxicity upon ingestion or inhalation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to be worn at all times. [1] [4] [5]
Face Shield		A face shield should be worn over safety goggles when there is a risk of splashing. [1] [5] [6]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. [1] Always inspect gloves for integrity before use. [1]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. [1] [7]
Respiratory Protection	Respirator	Use a respirator with an appropriate filter if engineering controls like a fume hood are not available or are insufficient to control exposure to dust or aerosols. [1] [3] [4]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory. [1]

Operational and Disposal Plans

Proper handling and disposal of **2-Amino-3-(2-nitrophenyl)propanoic acid** are critical to prevent contamination and ensure the safety of all laboratory personnel.

Handling Procedure

- Preparation: Before handling, ensure that all necessary PPE is worn correctly.[\[1\]](#) Prepare your workspace in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

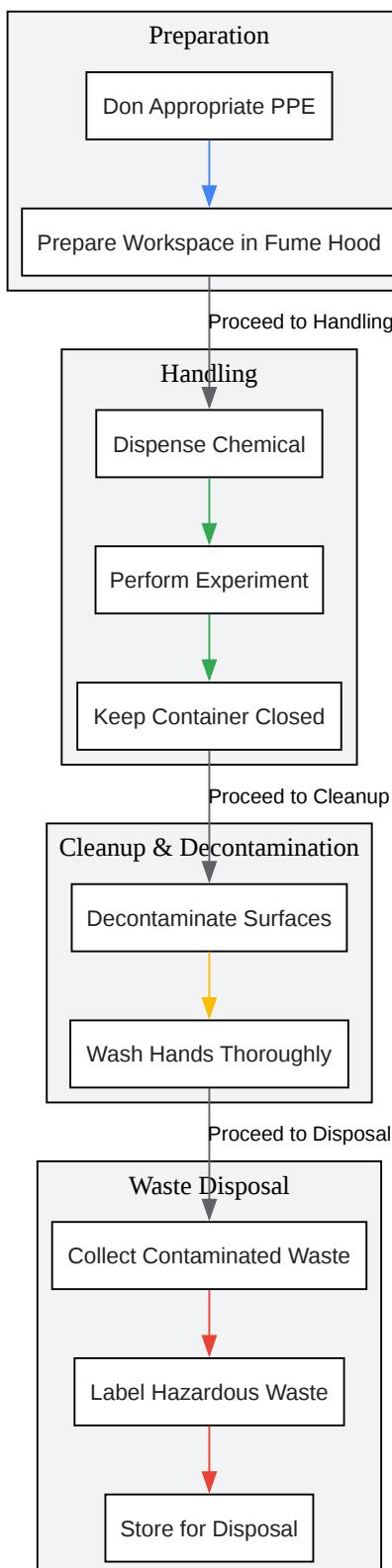
- Dispensing: Avoid the formation of dust and aerosols during handling.[2] Use appropriate tools for transferring the chemical.
- During Use: Keep containers of **2-Amino-3-(2-nitrophenyl)propanoic acid** tightly closed when not in use.[8] Avoid all personal contact, including inhalation of any dust or vapors.[1]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[9] Decontaminate all surfaces and equipment used.

Disposal Plan

- Waste Collection: All waste materials contaminated with **2-Amino-3-(2-nitrophenyl)propanoic acid**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.
- Waste Segregation: Do not mix this waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- Disposal: Dispose of the hazardous waste through a licensed waste disposal company, following all local, state, and federal regulations.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **2-Amino-3-(2-nitrophenyl)propanoic acid**, from initial preparation to final disposal.



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Safe handling workflow for **2-Amino-3-(2-nitrophenyl)propanoic acid**.

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